



Efficacy of Nabam in Greenhouse Trials: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	Nabam	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nabam (disodium ethylene bisdithiocarbamate) is a broad-spectrum fungicide belonging to the dithiocarbamate class of chemicals. It is primarily used to control a range of fungal and algal growth in industrial applications and was historically used in agriculture. Due to its mode of action, which involves the inhibition of metal-containing enzymes essential for fungal respiration, **Nabam** has potential applications in the control of various plant pathogens.[1] These protocols provide a detailed framework for conducting greenhouse trials to evaluate the efficacy of **Nabam**, specifically against the common soil-borne pathogen Rhizoctonia solani.

Rhizoctonia solani is a globally significant plant pathogen with a wide host range, causing diseases such as damping-off, root rot, and stem canker in numerous crops. Greenhouse trials provide a controlled environment to assess the effectiveness of fungicides like **Nabam** under standardized conditions, ensuring reproducible and reliable results.

Experimental Protocols Materials and Reagents

Pathogen:Rhizoctonia solani isolate (e.g., AG-4)

Methodological & Application





- Host Plant: Soybean (Glycine max) seeds (a susceptible variety is recommended)
- · Fungicides:
 - Nabam (analytical grade or a commercial formulation of known concentration)
 - Positive Control Fungicide: Mancozeb 75% WP (or another suitable registered fungicide for Rhizoctonia solani)[2]
- · Growth Media:
 - Potato Dextrose Agar (PDA) for fungal culture
 - Sterilized grain (e.g., barley, wheat, or millet) for inoculum preparation
 - Sterilized potting mix (e.g., peat-based substrate)
- · Greenhouse Supplies:
 - Pots (e.g., 10-cm diameter)
 - Trays for bottom-watering
 - Labels
- General Laboratory Equipment:
 - Autoclave
 - Laminar flow hood
 - Incubator
 - Balance
 - pH meter
 - Graduated cylinders and beakers



Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Inoculum Preparation (Rhizoctonia solani)

- Culture Initiation: Aseptically transfer a mycelial plug of R. solani from a stock culture to the center of a fresh PDA plate.
- Incubation: Incubate the plates at 25-28°C in the dark for 5-7 days, or until the mycelium covers the plate.
- Grain Colonization:
 - Soak grain in water overnight.
 - Drain excess water and autoclave the moist grain in flasks or autoclavable bags for 60 minutes at 121°C.
 - Once cooled, aseptically add several agar plugs from the actively growing R. solani culture to the sterilized grain.
 - Incubate at 25-28°C for 2-3 weeks, shaking the flasks periodically to ensure even colonization of the grain.
- Inoculum Application: The fully colonized grain serves as the inoculum. Mix the inoculum with the sterilized potting mix at a predetermined ratio (e.g., 1:100 to 1:50, inoculum:soil, v/v) to achieve consistent disease pressure. The optimal ratio should be determined in preliminary experiments.

Experimental Design and Treatments

- Design: A completely randomized design (CRD) is recommended.
- Replicates: Use a minimum of 5 replicate pots per treatment.
- Treatments:
 - Negative Control (Uninoculated, Untreated): Pots with sterilized potting mix and no pathogen or fungicide.



- Pathogen Control (Inoculated, Untreated): Pots with potting mix containing R. solani inoculum but no fungicide.
- Nabam Treatment (Low Dose): Inoculated pots treated with a low concentration of Nabam.
- Nabam Treatment (Medium Dose): Inoculated pots treated with a medium concentration of Nabam.
- Nabam Treatment (High Dose): Inoculated pots treated with a high concentration of Nabam.
- Positive Control: Inoculated pots treated with the standard fungicide (e.g., Mancozeb).

Note on **Nabam** Concentration: Specific application rates for **Nabam** as a soil drench in greenhouse research are not widely published. It is recommended to conduct a preliminary dose-response experiment to determine appropriate low, medium, and high concentrations. A starting point could be in the range of 50-200 ppm, based on its industrial application rates, but this must be validated.[1]

Experimental Procedure

- Potting and Inoculation: Fill pots with the prepared potting mix (either with or without R. solani inoculum, depending on the treatment).
- Sowing: Plant 3-5 soybean seeds per pot at a uniform depth.
- Fungicide Application (Soil Drench):
 - Prepare the fungicide solutions (Nabam and positive control) at the desired concentrations.
 - Immediately after sowing, apply a fixed volume of the respective fungicide solution to each pot as a soil drench (e.g., 50 mL per 10-cm pot).
 - Apply an equal volume of water to the negative and pathogen control pots.



- Greenhouse Conditions: Maintain greenhouse conditions suitable for soybean growth (e.g., 25-30°C, 14-hour photoperiod, and adequate watering). Avoid overwatering, which can influence disease development.
- Data Collection:
 - Plant Emergence: Record the number of emerged seedlings daily for 14 days.
 - Disease Assessment (21-28 days after sowing):
 - Carefully remove plants from the pots and wash the roots.
 - Assess root rot and stem lesion severity using a rating scale (see Table 1).
 - Record the number of surviving plants.
 - Plant Growth Parameters:
 - Measure shoot height.
 - Measure root length.
 - Determine fresh and dry weight of shoots and roots.

Data Presentation

Table 1: Disease Severity Rating Scale for Rhizoctonia Root and Stem Rot



Rating	Description of Symptoms	
0	No visible symptoms on roots or stem.	
1	Slight discoloration or a few small, superficial lesions on the roots or stem base.	
2	Approximately 25-50% of the root system is discolored and rotted; distinct lesions on the stem.	
3	51-75% of the root system is rotted; significant girdling lesions on the stem.	
4	Over 75% of the root system is rotted; plant is dead or dying.	

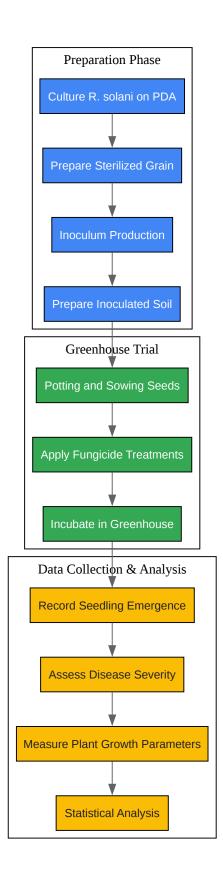
This scale is adapted from established methods for rating Rhizoctonia disease severity.

Table 2: Summary of Quantitative Efficacy Data (Example)

Treatment	Application Rate (ppm)	Mean % Emergence	Mean Disease Severity (0- 4)	Mean Shoot Dry Weight (g)	Mean Root Dry Weight (g)
Negative Control	0				
Pathogen Control	0				
Nabam	Low	_			
Nabam	Medium				
Nabam	High	_			
Positive Control	(Specify)				



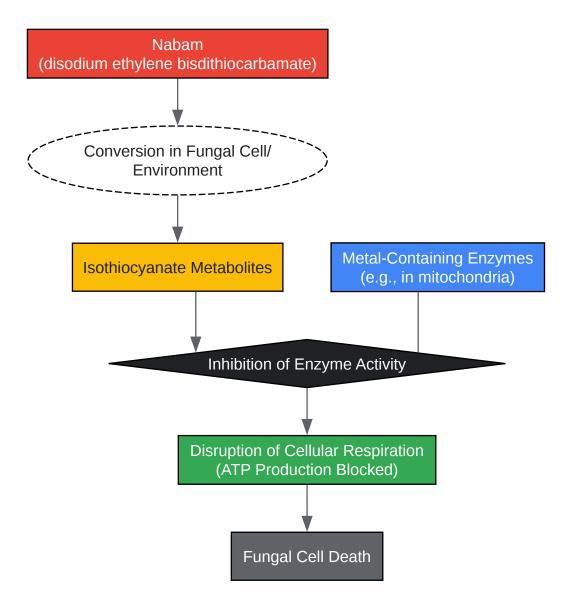
Visualizations



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Caption: Experimental workflow for testing **Nabam** efficacy.



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Caption: General mode of action of dithiocarbamate fungicides.

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References



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